

dibenzyl terephthalate performance in polymer blends

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dibenzyl terephthalate

CAS No.: 19851-61-7

Cat. No.: S1496223

[Get Quote](#)

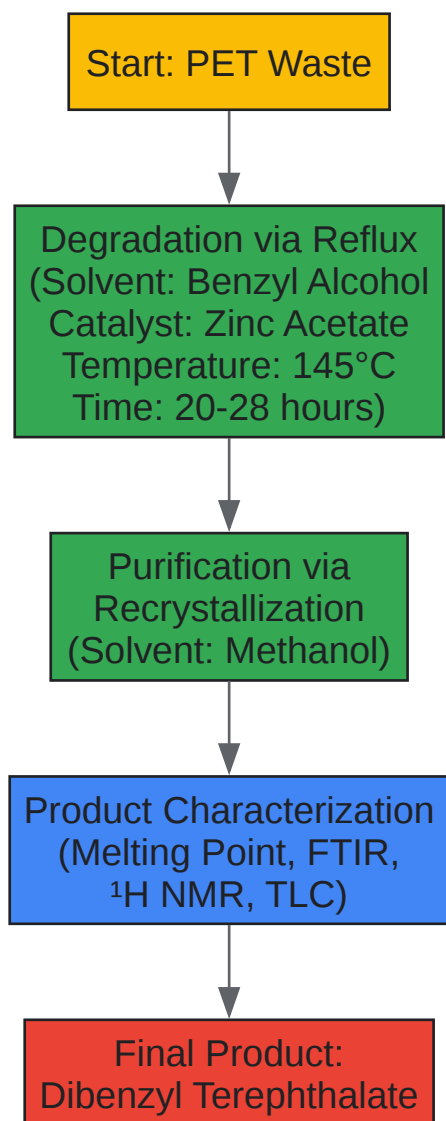
Understanding Dibenzyl Terephthalate

Dibenzyl terephthalate is an aromatic ester with the molecular formula $C_{22}H_{18}O_4$ and a molecular weight of 346.38 g/mol [1] [2]. Its fundamental chemical properties are listed in the table below.

| Property | Value / Description |
|---------------------|--|
| CAS Registry Number | 19851-61-7 [1] [2] |
| EC Number | 243-370-0 [1] |
| Synonyms | 1,4-Dibenzyl terephthalate, Terephthalic acid dibenzyl ester, F-204(DBT) [1] |
| Melting Point | 95-97 °C [1] |
| Appearance | Off-White to Pale Yellow Solid [1] |
| Solubility | Slightly soluble in Chloroform and Ethyl Acetate [1] |

Synthesis from Poly(Ethylene Terephthalate) Waste

Dibenzyl terephthalate can be synthesized through the depolymerization of Poly(Ethylene Terephthalate) (PET), such as waste from soft drink bottles [3]. The experimental workflow for this process is outlined below.



[Click to download full resolution via product page](#)

Experimental Protocol Details [3]:

- **Degradation Reaction:** PET is refluxed in benzyl alcohol at **145°C for 20, 24, and 28 hours** using zinc acetate as a catalyst.
- **Purification:** The crude product of the degradation reaction is purified by recrystallization using methanol.
- **Characterization:** The final product is characterized by:
 - **Melting Point:** Found to be 98-99 °C for the 28-hour degradation product.

- **FTIR Spectroscopy:** Confirmed the presence of key functional groups (OH, C=O, C-O, CH, monosubstituted and disubstituted benzene rings).
- **¹H NMR Spectroscopy:** Showed characteristic chemical shifts, confirming the structure of **dibenzyl terephthalate**, though also indicating the presence of some benzyl alcohol and other traces.
- **Thin-Layer Chromatography (TLC):** A single spot on the TLC plate suggested the product was a single compound.

Research Gap on Polymer Blend Performance

Despite a thorough search, **no direct experimental data or studies were found on the performance of dibenzyl terephthalate as a component in polymer blends.** The search results indicate it is primarily used or studied as:

- A product of PET chemical recycling [3].
- A pharmaceutical intermediate [1].
- A chemical used in the synthesis of other compounds, such as Phzacine [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. cas#: 19851-61-7 Dibenzyl terephthalate [chemicalbook.com]
2. CAS # 19851-61-7, Dibenzyl - chemBlink terephthalate [chemblink.com]
3. Synthesis Dibenzyl Through Depolymerization of Poly... Terephthalate [web.archive.org]

To cite this document: Smolecule. [dibenzyl terephthalate performance in polymer blends].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1496223#dibenzyl-terephthalate-performance-in-polymer-blends>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com